

Preparation of AP-III-a4 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: AP-III-a4

Cat. No.: B605534

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Introduction

AP-III-a4, also known as ENOblock, is a novel small molecule inhibitor of enolase, a key enzyme in the glycolytic pathway.^{[1][2]} It has garnered significant interest in the fields of oncology and metabolic diseases due to its potential to modulate cancer cell metabolism, migration, and invasion, as well as its effects on glucose uptake and lipid metabolism.^{[1][3][4][5][6]} Proper preparation of **AP-III-a4** stock solutions is a critical first step for ensuring the accuracy and reproducibility of in vitro and in vivo experimental results. This document provides detailed protocols for the preparation, storage, and handling of **AP-III-a4** stock solutions for research purposes.

Quantitative Data Summary

For ease of reference, the key quantitative data for **AP-III-a4** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₄₃ FN ₈ O ₃	[1]
Molecular Weight	594.7 g/mol	[1]
CAS Number	1177827-73-4	[1]
Purity	≥95%	[1]
Appearance	Crystalline solid	[1]
IC ₅₀ (Enolase)	0.576 μM	[1][2][4]

Solubility Data

The solubility of **AP-III-a4** in various solvents is crucial for preparing appropriate stock solutions.

Solvent	Solubility	Source
DMSO	30 mg/mL, 100 mg/mL	[1][3][5]
DMF	30 mg/mL	[1]
Ethanol	30 mg/mL, 100 mg/mL	[1][3]
Ethanol:PBS (pH 7.2) (1:4)	0.2 mg/mL	[1]
Water	9 mg/mL (Slightly soluble or insoluble)	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AP-III-a4** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AP-III-a4** in dimethyl sulfoxide (DMSO), a common solvent for in vitro cell-based assays.

Materials:

- **AP-III-a4** powder
- Anhydrous or newly opened DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **AP-III-a4**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 594.7 \text{ g/mol} \times 1000 \text{ mg/g} = 5.947 \text{ mg}$
- Weigh the **AP-III-a4** powder:
 - Carefully weigh out approximately 5.95 mg of **AP-III-a4** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous or newly opened DMSO to the tube containing the **AP-III-a4** powder. It is important to use high-quality DMSO to ensure complete dissolution.[5]
- Dissolve the compound:
 - Vortex the tube thoroughly until the **AP-III-a4** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[6]
- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[4\]](#)[\[7\]](#)
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months or 1 year).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) Protect from light.[\[4\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- 10 mM **AP-III-a4** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

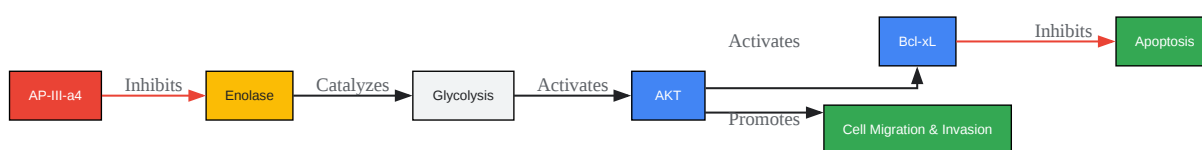
- Determine the final desired concentration:
 - For example, to prepare a 10 µM working solution from a 10 mM stock, a 1:1000 dilution is required.
- Perform serial dilutions (recommended):
 - To avoid pipetting very small volumes, it is recommended to perform serial dilutions. For a 1:1000 dilution:
 - First, dilute the 10 mM stock 1:10 by adding 10 µL of the stock to 90 µL of cell culture medium to get a 1 mM intermediate solution.

- Then, dilute the 1 mM intermediate solution 1:100 by adding 10 µL to 990 µL of cell culture medium to achieve the final 10 µM working concentration.
- Final DMSO concentration:
 - Ensure that the final concentration of DMSO in the cell culture medium is low (typically ≤ 0.1% to 0.5%) to avoid solvent-induced cytotoxicity.[6][7] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Mandatory Visualizations

AP-III-a4 Mechanism of Action

The following diagram illustrates the proposed signaling pathway affected by **AP-III-a4**. As an enolase inhibitor, it impacts glycolysis and downstream signaling pathways involved in cell survival and proliferation.

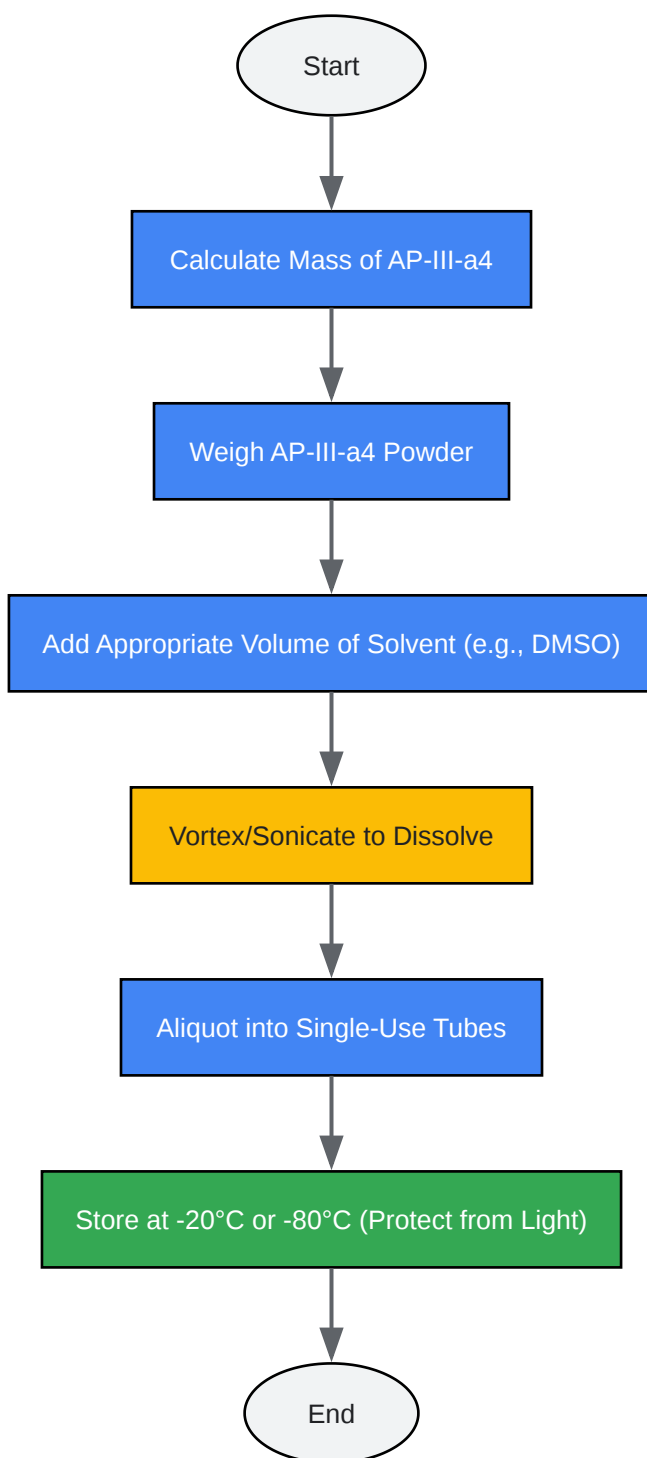


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Caption: **AP-III-a4** inhibits enolase, affecting glycolysis and downstream AKT signaling.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical steps for preparing **AP-III-a4** stock solutions.



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Caption: Workflow for preparing **AP-III-a4** stock solutions.

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